

Physicochemical Properties of Diphenyl Isophthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyl isophthalate*

Cat. No.: B166086

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Diphenyl isophthalate is a white crystalline solid.^[1] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Diphenyl Isophthalate**

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₁₄ O ₄	[2][3][4]
Molecular Weight	318.32 g/mol	[2][3][5][6]
Melting Point	136-138 °C	[1][3][4][7]
Boiling Point	275 °C at 10 mmHg	[1]
Density	1.2 g/cm ³	[1]
Flash Point	223 °C	[1]
Appearance	White to almost white powder/crystals	[1][5]

Solubility of Diphenyl Isophthalate

Qualitative Solubility

Qualitative data indicates that **diphenyl isophthalate** is soluble in some organic solvents and insoluble in water.^{[1][7]} This is consistent with its chemical structure, which contains two nonpolar phenyl groups and two ester groups.

Table 2: Qualitative Solubility of Diphenyl Isophthalate

Solvent	Solubility	Reference(s)
Water	Insoluble	[1] [7]
Ethanol	Soluble	[1]
Acetone	Soluble	[1]

Experimental Protocol for Quantitative Solubility Determination

The following protocol outlines the equilibrium shake-flask method, a common technique for determining the solubility of a solid compound in a solvent.

Objective: To determine the concentration of **diphenyl isophthalate** in a saturated solution of a given solvent at a specified temperature.

Materials:

- **Diphenyl isophthalate** (high purity)
- Selected solvents (e.g., ethanol, acetone, methanol, ethyl acetate, toluene, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature orbital shaker or water bath
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

Procedure:

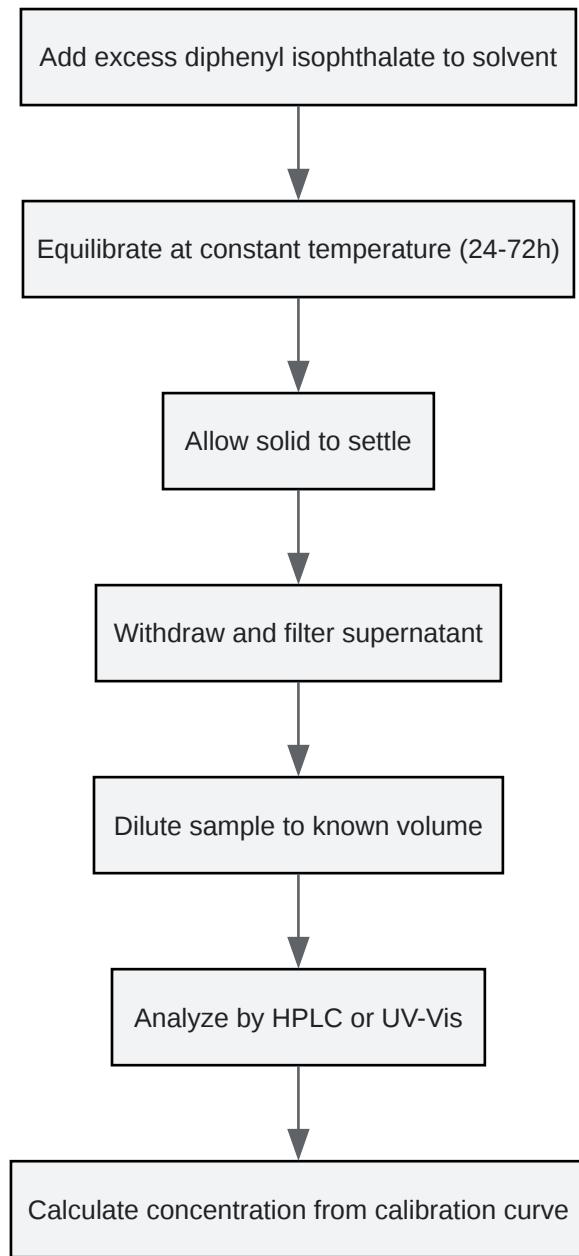
- Preparation of Saturated Solution:
 - Add an excess amount of **diphenyl isophthalate** to a vial containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker set to the desired temperature (e.g., 25 °C) and agitate until equilibrium is reached (typically 24-72 hours).
- Sample Collection and Preparation:
 - Allow the vial to stand at the set temperature for a few hours to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a syringe filter into a clean vial to remove any undissolved solid.
 - Dilute the filtered, saturated solution with the same solvent to a concentration within the working range of the analytical method.
- Quantification:
 - Prepare a series of standard solutions of **diphenyl isophthalate** of known concentrations in the same solvent.
 - Analyze the diluted sample and the standard solutions using a validated HPLC or UV-Vis method.
 - Construct a calibration curve by plotting the analytical signal (e.g., peak area from HPLC) versus the concentration of the standard solutions.

- Determine the concentration of **diphenyl isophthalate** in the diluted sample from the calibration curve.
- Calculate the solubility by taking into account the dilution factor.

Data Presentation: Express the solubility in units such as g/100 mL, mg/mL, or mol/L. The experiment should be repeated at different temperatures to assess the temperature dependence of solubility.

Workflow for Solubility Determination

Workflow for Quantitative Solubility Determination

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Caption: Workflow for determining the quantitative solubility of **diphenyl isophthalate**.

Stability of Diphenyl Isophthalate

The stability of an ester like **diphenyl isophthalate** is primarily influenced by hydrolysis, temperature, and light.

Hydrolytic Stability

Esters are susceptible to hydrolysis, which can be catalyzed by acids or bases. The hydrolysis of **diphenyl isophthalate** would likely yield monophenyl isophthalate and ultimately isophthalic acid and phenol. Studies on related compounds like diphenyl phthalate show this degradation pathway.^[8] The hydrolysis of aryl hydrogen phthalates has been shown to be pH-dependent.^[9] [\[10\]](#)[\[11\]](#)

Experimental Protocol for Forced Hydrolysis Study:

Objective: To evaluate the stability of **diphenyl isophthalate** in aqueous solutions at different pH values.

Materials:

- **Diphenyl isophthalate**
- Acetonitrile or other suitable water-miscible solvent
- Hydrochloric acid (HCl) solutions (e.g., 0.1 M, 1 M)
- Sodium hydroxide (NaOH) solutions (e.g., 0.1 M, 1 M)
- Purified water
- Constant temperature bath
- pH meter
- HPLC system with a stability-indicating method

Procedure:

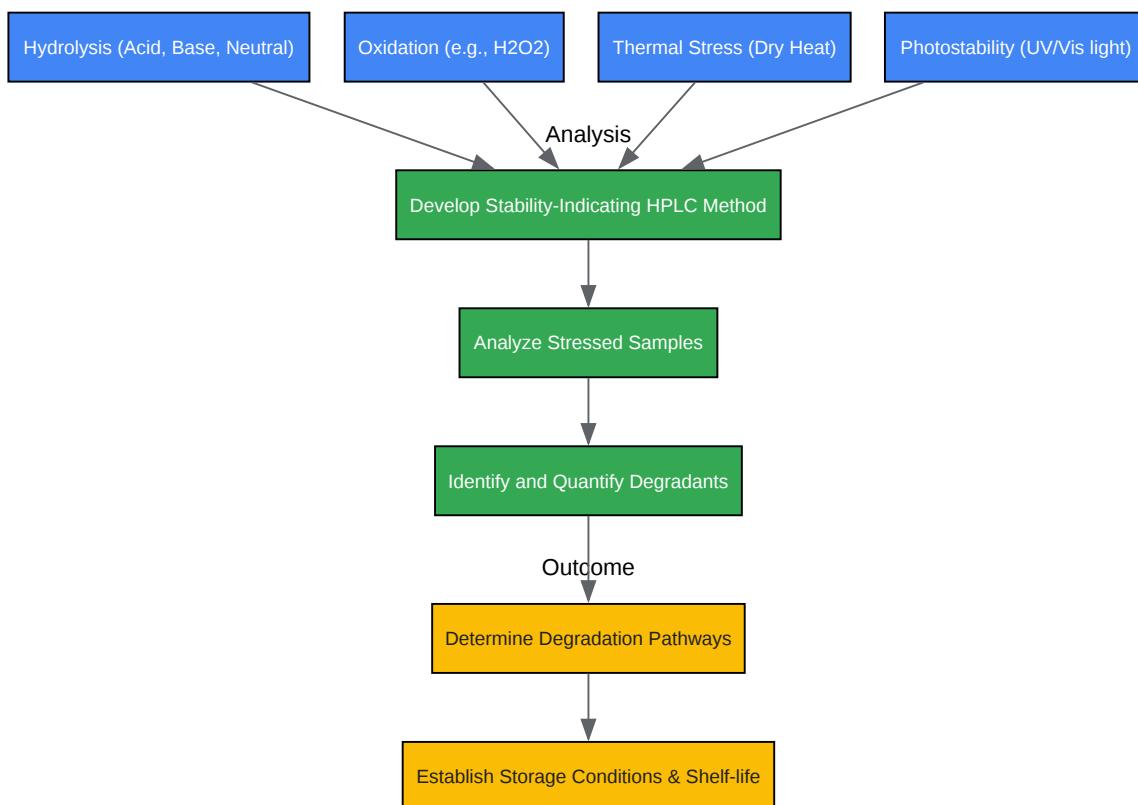
- Stock Solution Preparation: Prepare a stock solution of **diphenyl isophthalate** in acetonitrile at a concentration of approximately 1 mg/mL.
- Acid Hydrolysis:
 - Add a known volume of the stock solution to an equal volume of 0.1 M HCl.

- Incubate the solution at a controlled temperature (e.g., 60 °C).
- At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot, neutralize it with an equivalent amount of 0.1 M NaOH, and dilute with the mobile phase to a suitable concentration for HPLC analysis.
- If no significant degradation is observed, repeat the experiment with 1 M HCl.
- Base Hydrolysis:
 - Add a known volume of the stock solution to an equal volume of 0.1 M NaOH.
 - Incubate at a controlled temperature (e.g., 60 °C).
 - At specified time points, withdraw an aliquot, neutralize it with an equivalent amount of 0.1 M HCl, and prepare for HPLC analysis.
 - If no significant degradation is observed, repeat with 1 M NaOH.
- Neutral Hydrolysis:
 - Add a known volume of the stock solution to an equal volume of purified water.
 - Incubate at a controlled temperature (e.g., 60 °C).
 - Withdraw aliquots at specified time points and prepare for HPLC analysis.
- Analysis: Analyze all samples using a validated stability-indicating HPLC method that separates the parent compound from its potential degradation products.

Logical Flow for Stability Assessment

Logical Flow for Chemical Stability Assessment

Forced Degradation Studies

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